

# Introduction: Deconstructing the Query "Butyl 2-methoxyethyl ether"

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## Compound of Interest

Compound Name: *Butyl 2-methoxyethyl ether*

CAS No.: 500005-29-8

Cat. No.: B7823240

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In the landscape of chemical nomenclature, precision is paramount. The term "**Butyl 2-methoxyethyl ether**" does not correspond to a single, standardly recognized chemical entity and appears to be a conflation of two common and industrially significant glycol ether solvents. An analysis of the name suggests two plausible interpretations that this guide will address:

- Bis(2-methoxyethyl) ether (Diglyme): This molecule contains the "2-methoxyethyl ether" backbone and is a widely used aprotic polar solvent.
- 2-Butoxyethanol (Butyl Cellosolve): This molecule contains the "Butyl" group and is a versatile amphipathic solvent.

This guide, therefore, provides a comprehensive technical overview of the solubility characteristics of these two representative glycol ethers. Understanding their behavior in various organic solvents is critical for researchers, scientists, and drug development professionals who rely on these compounds for reaction media, formulation, and purification processes.

## Physicochemical Properties: The Foundation of Solubility

A solvent's behavior is dictated by its molecular structure. The interplay of polarity, hydrogen bonding capability, and size determines its interaction with other molecules. Below is a

comparison of the key properties of our two subject compounds.

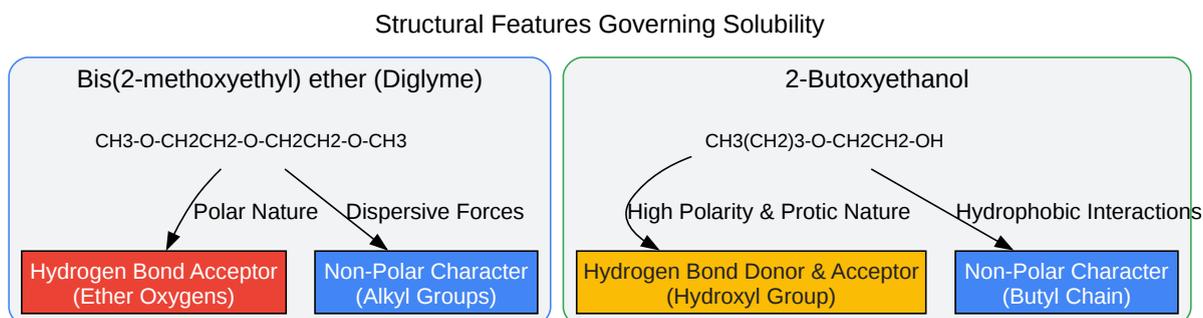
Property	Bis(2-methoxyethyl) ether (Diglyme)	2-Butoxyethanol
CAS Number	111-96-6[1]	111-76-2[2]
Molecular Formula	C6H14O3[1]	C6H14O2
Molecular Weight	134.17 g/mol [1]	118.17 g/mol
Boiling Point	162 °C[3]	171 °C
Density	~0.945 g/mL[4]	~0.90 g/mL
Dipole Moment	~1.9 D	~2.1 D
Hydrogen Bond Donor	No	Yes
Hydrogen Bond Acceptor	Yes (3 oxygen atoms)	Yes (2 oxygen atoms)

## The Causality of Molecular Structure

Bis(2-methoxyethyl) ether (Diglyme) is an aprotic polar solvent. Its polarity stems from the three ether oxygen atoms, which create a significant dipole moment. While it cannot donate hydrogen bonds, its oxygen atoms are effective hydrogen bond acceptors. Its two terminal methyl groups and ethylene backbones provide non-polar character, enabling interaction with hydrocarbons.[1][3]

2-Butoxyethanol, in contrast, is amphipathic. It possesses a polar head—the hydroxyl (-OH) group—which is both a hydrogen bond donor and acceptor. It also has a non-polar tail—the n-butyl group. This dual nature allows it to act as a "coupler" solvent, bridging the miscibility gap between aqueous and organic phases.

The following diagram illustrates the key structural features governing their solubility.



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Caption: Key structural features of Diglyme and 2-Butoxyethanol.

## Comprehensive Solubility Profile

The principle of "like dissolves like" is the cornerstone of predicting solubility. A substance's polarity, hydrogen bonding ability, and other intermolecular forces must be compatible with those of the solvent for miscibility to occur.

Solvent Class	Solvent Example	Bis(2-methoxyethyl) ether (Diglyme)	2-Butoxyethanol	Rationale
Water	H <sub>2</sub> O	Miscible[1][3]	Miscible	Both form hydrogen bonds with water. 2-Butoxyethanol has temperature-dependent miscibility.[2]
Alcohols	Methanol, Ethanol	Miscible[1]	Miscible	Strong hydrogen bonding interactions with both solutes.
Ethers	Diethyl Ether, THF	Miscible[1]	Miscible	Similar ether functional groups lead to favorable dipole-dipole interactions.
Ketones	Acetone	Miscible	Miscible	Polar aprotic solvents that interact well with the polar nature of glycol ethers.
Esters	Ethyl Acetate	Miscible	Miscible	Favorable dipole-dipole interactions.
Hydrocarbons	Hexane, Toluene	Miscible[1][3]	Miscible	The alkyl portions of the glycol ethers allow for sufficient van der Waals forces.

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Chlorinated	Dichloromethane	Miscible	Miscible	Both are effective solvents for a wide range of polarities.
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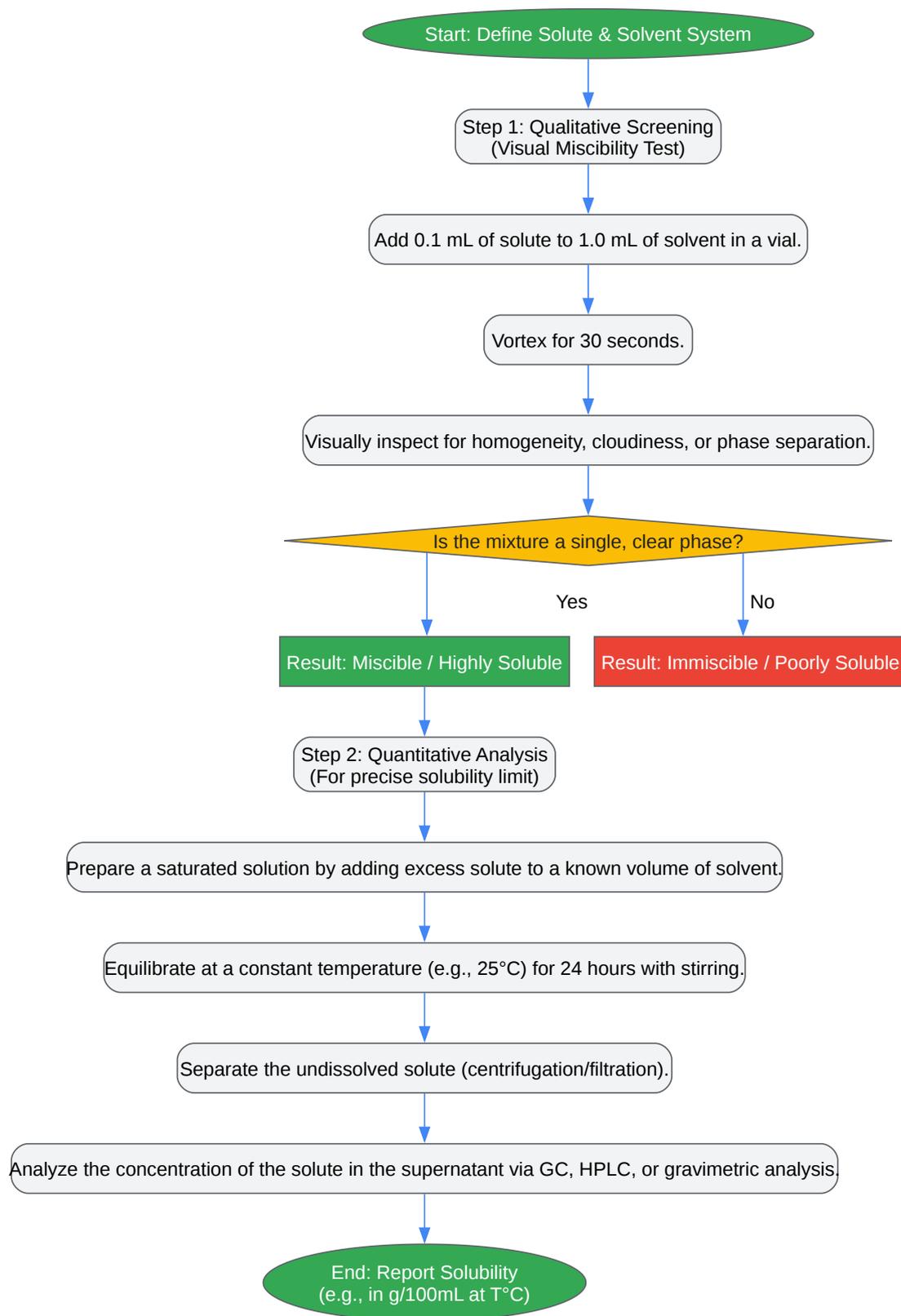
As evidenced, both glycol ethers are remarkably versatile solvents, demonstrating miscibility across a wide spectrum of organic solvent classes. This broad compatibility is a direct result of their molecular structures, which contain both polar and non-polar regions.

## Experimental Protocol for Solubility Determination

A self-validating system for determining solubility involves a tiered approach, from qualitative screening to precise quantitative analysis.

## Workflow for Solubility Assessment

The following workflow provides a robust methodology for characterizing the solubility of a compound like a glycol ether in a novel solvent system.



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Caption: Experimental workflow for determining solvent miscibility and solubility.

## Detailed Step-by-Step Methodology

Objective: To determine if **Butyl 2-methoxyethyl ether** (represented by Diglyme) is miscible with Toluene.

Materials:

- Bis(2-methoxyethyl) ether (Diglyme), analytical grade
- Toluene, analytical grade
- Glass vials (5 mL) with caps
- Pipettes
- Vortex mixer

Protocol (Qualitative Screening):

- Preparation: In a clean, dry 5 mL glass vial, pipette 2.0 mL of Toluene.
- Addition of Solute: Add 0.2 mL of Diglyme to the vial. This creates a 10% v/v mixture.
- Mixing: Cap the vial securely and vortex the mixture vigorously for 30 seconds.
- Observation: Let the vial stand for 2 minutes. Visually inspect the sample against a well-lit background.
  - Causality: A single, clear, and homogenous phase indicates miscibility. Any cloudiness (turbidity) or the formation of distinct layers indicates immiscibility or partial solubility.
- Confirmation: To confirm miscibility, repeat the process by adding 2.0 mL of Diglyme to 0.2 mL of Toluene. True miscibility exists across all proportions.

Protocol (Quantitative Determination - Gravimetric Method):

- Prepare Saturated Solution: In a sealed flask, add ~5 mL of Diglyme to 5 mL of a solvent in which it is only partially soluble. Stir vigorously at a constant temperature (e.g., 25°C) for 24 hours to ensure equilibrium is reached.

- **Phase Separation:** Allow the solution to stand undisturbed until clear phase separation occurs. If an emulsion forms, centrifugation may be required.
- **Sample Collection:** Carefully pipette a precise volume (e.g., 1.00 mL) from the center of the solvent phase, ensuring no undissolved solute is transferred.
- **Solvent Evaporation:** Transfer the aliquot to a pre-weighed beaker. Gently evaporate the solvent in a fume hood or using a rotary evaporator.
- **Mass Determination:** Once all the solvent has evaporated, weigh the beaker again. The difference in mass corresponds to the amount of Diglyme dissolved in the 1.00 mL aliquot.
- **Calculation:** Express the solubility in g/100 mL.

## Applications in Research and Drug Development

The unique solubility profiles of these glycol ethers make them indispensable in various scientific fields.

- **Organic Synthesis:** Diglyme's high boiling point and stability in the presence of strong bases make it an excellent solvent for organometallic reactions, such as Grignard reactions, and polymerizations.<sup>[1]</sup> Its ability to chelate cations can enhance the reactivity of anions.<sup>[1]</sup>
- **Formulation Science:** 2-Butoxyethanol is widely used in coatings, cleaners, and inks due to its ability to dissolve a wide range of resins and dyes. Its surfactant-like properties aid in the formation of stable microemulsions, a key technology in advanced drug delivery systems for poorly water-soluble APIs.
- **Toxicology and Metabolism:** In drug development, understanding a solvent's metabolic fate is crucial. Studies have shown that bis(2-methoxyethyl) ether is metabolized in vivo to methoxyacetic acid, a known developmental toxicant.<sup>[5][6]</sup> This knowledge is critical for risk assessment when considering its use in any process related to pharmaceuticals.

## Conclusion

While the query "**Butyl 2-methoxyethyl ether**" is ambiguous, it points toward a class of highly versatile and industrially important solvents. By examining the properties of two representative

compounds, bis(2-methoxyethyl) ether (Diglyme) and 2-Butoxyethanol, we can appreciate the profound impact of molecular structure on solubility. Their ability to interact favorably with a wide range of organic compounds, from non-polar hydrocarbons to polar alcohols, makes them powerful tools for researchers. A thorough understanding of their physicochemical properties, supported by robust experimental validation, is essential for their effective and safe application in the laboratory and beyond.

## References

- Title: 2-Butoxyethanol - Wikipedia Source: Wikipedia URL:[[Link](#)]
- Title: Glycol Ethers 2-Methoxyethanol & 2-Ethoxyethanol (83-112) Source: NIOSH | CDC URL:[[Link](#)]
- Title: 2-Methoxyethyl Ether | Bis(2-Methoxy Ethyl)Ether | CAS No. 111-96-6 Source: IndiaMART URL:[[Link](#)]
- Title: How to determine the solubility of a substance in an organic solvent ? Source: ResearchGate URL:[[Link](#)]
- Title: BUTYL GLYCOL ETHER (BGE) Source: Ataman Kimya URL:[[Link](#)]
- Title: bis-(2-methoxyethyl)ether Source: ChemBK URL:[[Link](#)]
- Title: EXPERIMENT 1 DETERMINATION OF SOLUBILITY CLASS Source: Course Hero URL:[[Link](#)]
- Title: Butyl methyl ether | C<sub>5</sub>H<sub>12</sub>O | CID 12338 Source: PubChem URL:[[Link](#)]
- Title: Safety Data Sheet: Bis(2-methoxyethyl) ether Source: Chemos GmbH & Co.KG URL:[[Link](#)]
- Title: Solubility of Anthracene in Binary Alcohol + 2-Methoxyethyl Ether Solvent Mixtures Source: Journal of Chemical & Engineering Data - ACS Publications URL:[[Link](#)]
- Title: Chemical Properties of 2-Butyl ethoxymethyl ether Source: Cheméo URL:[[Link](#)]

- Title: Bis(2-methoxyethyl) ether: metabolism and embryonic disposition of a developmental toxicant in the pregnant CD-1 mouse Source: PubMed URL:[[Link](#)]
- Title: Solubility of Organic Compounds Source: University of Calgary URL:[[Link](#)]
- Title: Metabolism of bis(2-methoxyethyl) ether in the adult male rat: evaluation of the principal metabolite as a testicular toxicant Source: PubMed URL:[[Link](#)]
- Title: solubility experimental methods.pptx Source: Slideshare URL:[[Link](#)]
- Title: Solubility of Organic Compounds Source: Chemistry Steps URL:[[Link](#)]
- Title: Metabolic basis of ethylene glycol monobutyl ether (2-butoxyethanol) toxicity: role of alcohol and aldehyde dehydrogenases Source: PubMed URL:[[Link](#)]
- Title: Common Solvents Used in Organic Chemistry: Table of Properties Source: University of Michigan URL

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## Sources

- [1. 2-Methoxyethyl Ether | Bis\(2-Methoxy Ethyl\)Ether | CAS No. 111-96-6 \[lixing-chem.com\]](#)
- [2. 2-Butoxyethanol - Wikipedia \[en.wikipedia.org\]](#)
- [3. chembk.com \[chembk.com\]](#)
- [4. organicchemistrydata.org \[organicchemistrydata.org\]](#)
- [5. Bis\(2-methoxyethyl\) ether: metabolism and embryonic disposition of a developmental toxicant in the pregnant CD-1 mouse - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [6. Metabolism of bis\(2-methoxyethyl\) ether in the adult male rat: evaluation of the principal metabolite as a testicular toxicant - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
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